

Comprehensive Synthesis Guide: 5-Bromo-2-isopropoxy-3-methoxypyridine

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Compound of Interest

Compound Name: 5-Bromo-2-isopropoxy-3-methoxypyridine

CAS No.: 1241752-33-9

Cat. No.: B567218

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BrNO

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Executive Summary

The target molecule, **5-Bromo-2-isopropoxy-3-methoxypyridine**, features a trisubstituted pyridine ring with precise regiochemical requirements. The presence of the bromine at C5 allows for subsequent palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura), while the C2-isopropoxy and C3-methoxy groups provide essential lipophilicity and hydrogen-bond accepting capabilities for ATP-binding pocket interactions.

This guide prioritizes a Nucleophilic Aromatic Substitution (S

Ar) strategy over direct alkylation. While direct alkylation of pyridones is chemically possible, it frequently suffers from poor selectivity between N-alkylation and O-alkylation.[1] The proposed pathway ensures exclusive O-regioselectivity by utilizing a 2-chloro intermediate.

Retrosynthetic Analysis

The most robust disconnection relies on the high reactivity of the C2 position in pyridine rings substituted with electron-withdrawing groups.

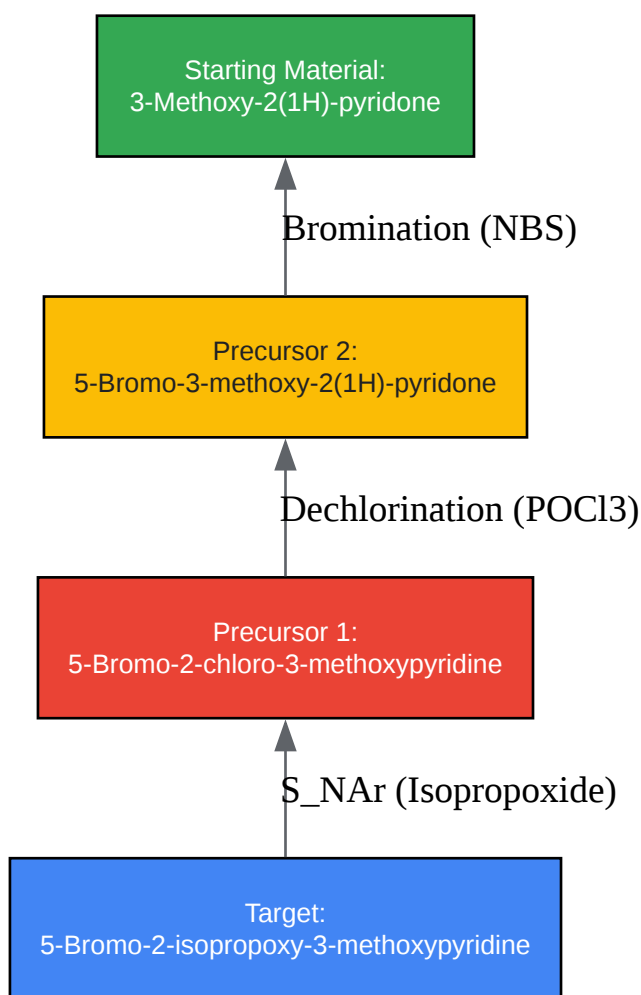
- Disconnection 1 (C2-O Bond): The isopropoxy group is installed last via S

Ar displacement of a chloride. This avoids the N-alkylation side products common in direct pyridone alkylation.

- Disconnection 2 (C2-Cl Bond): The 2-chloro precursor is derived from the corresponding pyridone using a dechlorinating agent (POCl

).

- Disconnection 3 (C5-Br Bond): The bromine is introduced via Electrophilic Aromatic Substitution (EAS) on the electron-rich pyridone ring.



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Figure 1: Retrosynthetic logic prioritizing regiochemical control.

Detailed Experimental Protocols

Stage 1: Regioselective Bromination

Objective: Synthesize 5-bromo-3-methoxy-2(1H)-pyridone. Rationale: The 3-methoxy group strongly activates the ortho and para positions. In the 2-pyridone system, the 3-position is blocked. The 5-position (para to methoxy) is the most nucleophilic site, ensuring high regioselectivity.

- Reagents: 3-Methoxy-2(1H)-pyridone (1.0 eq), N-Bromosuccinimide (NBS, 1.05 eq), Acetonitrile (ACN).

- Procedure:
 - Dissolve 3-methoxy-2(1H)-pyridone in ACN (10 mL/g) at 0°C.
 - Add NBS portion-wise over 30 minutes to maintain temperature <5°C.
 - Allow the reaction to warm to room temperature (RT) and stir for 2 hours.
 - Monitor: TLC (50% EtOAc/Hexane) should show consumption of starting material.
 - Workup: Concentrate the solvent to 20% volume. Add cold water to precipitate the product. Filter the solid, wash with water, and dry under vacuum.^{[2][3]}
- Key Insight: Using ACN at low temperature suppresses poly-bromination.

Stage 2: Chlorination (Deoxychlorination)

Objective: Synthesize 5-bromo-2-chloro-3-methoxypyridine. Rationale: Conversion of the pyridone carbonyl to a chloride creates the necessary electrophile for the final step. POCl acts as both solvent and reagent.

- Reagents: 5-Bromo-3-methoxy-2(1H)-pyridone (1.0 eq), POCl (5.0 eq), DMF (catalytic, 2-3 drops).
- Procedure:
 - Place the brominated pyridone in a round-bottom flask under N .
 - Add POCl carefully (exothermic). Add catalytic DMF.
 - Heat to reflux (approx. 105°C) for 3–5 hours.
 - Quench (Critical): Cool the mixture to RT. Slowly pour the reaction mixture onto crushed ice/water with vigorous stirring. Maintain temperature <20°C to prevent hydrolysis of the

product.

- Neutralize with saturated NaHCO₃

to pH 8.

- Extract with Dichloromethane (DCM) (3x). Dry organics over MgSO₄

and concentrate.

- Safety Note: POCl₃

hydrolysis generates HCl gas. Perform quench in a well-ventilated fume hood.

Stage 3: Nucleophilic Aromatic Substitution (S_NAr)

Objective: Synthesize **5-Bromo-2-isopropoxy-3-methoxypyridine**. Rationale: The 2-chloro position is highly activated towards nucleophilic attack due to the adjacent nitrogen and the electron-withdrawing bromine at C5. The 3-methoxy group is electron-donating by resonance but inductively withdrawing; overall, the 2-position remains sufficiently electrophilic.

- Reagents: 5-Bromo-2-chloro-3-methoxypyridine (1.0 eq), Sodium Hydride (60% in oil, 1.2 eq), Isopropanol (anhydrous, 10 eq), THF (anhydrous).
- Procedure:
 - Alkoxide Formation: In a separate flask, wash NaH with hexane to remove oil. Suspend in anhydrous THF (5 mL/g). Add Isopropanol dropwise at 0°C. Stir until H₂ evolution ceases (approx. 30 min).
 - Dissolve 5-bromo-2-chloro-3-methoxypyridine in THF and add it to the alkoxide solution.
 - Heat the mixture to 60°C for 4–6 hours.
 - Monitor: HPLC/LC-MS. The chloride starting material (Cl isotope pattern) should disappear.

- Workup: Cool to RT. Quench with saturated NH₄Cl. Extract with Ethyl Acetate.

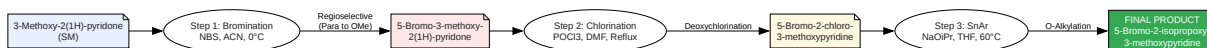
Cl. Extract with Ethyl Acetate.

- Purification: Silica gel chromatography (Gradient: 0-20% EtOAc in Hexanes).

Process Data & Critical Parameters

Parameter	Stage 1 (Bromination)	Stage 2 (Chlorination)	Stage 3 (S Ar)
Limiting Reagent	3-Methoxy-2-pyridone	Pyridone Intermediate	Chloro-Intermediate
Key Reagent	NBS (1.05 eq)	POCl (Excess)	NaOiPr (1.2 eq)
Temperature	0°C RT	105°C (Reflux)	60°C
Solvent	Acetonitrile	Neat / POCl	THF / Isopropanol
Critical Risk	Over-bromination	Exothermic Quench	Moisture Sensitivity
Exp. Yield	85-92%	75-85%	80-90%

Pathway Visualization



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Figure 2: Forward synthesis workflow with reaction conditions.

Analytical Characterization (Expected)

To validate the synthesis, the following spectral signatures should be confirmed:

- ^1H NMR (CDCl_3 , 400 MHz):
 - 7.9–8.0 ppm (d, 1H, C6-H): Characteristic downfield shift due to adjacent nitrogen.
 - 7.2–7.3 ppm (d, 1H, C4-H): Meta coupling with C6.
 - 5.3–5.4 ppm (sept, 1H, O-CH(CH₃)₂): Isopropoxy methine proton.
 - 3.8–3.9 ppm (s, 3H, O-CH₃): Methoxy singlet.
 - 1.3–1.4 ppm (d, 6H, O-CH(CH₃)₂): Isopropyl methyls.
- Mass Spectrometry (ESI+):
 - Expect characteristic 1:1 doublet for Bromine isotopes ($^79\text{Br}/^{81}\text{Br}$).
 - M+H peaks at approx. 246/248 m/z.

References

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